

# Performance Showdown: 2-Mercaptobenzothiazole vs. Alternatives in Industrial Cooling Systems

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## Compound of Interest

Compound Name: 2-Mercaptobenzothiazole

Cat. No.: B1676294

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## A Comparative Guide for Researchers and Industry Professionals

In the critical realm of industrial cooling systems, the prevention of corrosion is paramount to ensuring operational efficiency, longevity of equipment, and safety. **2-Mercaptobenzothiazole** (MBT) has long been a stalwart corrosion inhibitor, particularly for copper and its alloys. However, a range of alternative and synergistic solutions are available, each with distinct performance characteristics. This guide provides an objective comparison of MBT's performance against other common inhibitors, supported by experimental data and detailed methodologies, to aid researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

## At a Glance: Performance Comparison of Corrosion Inhibitors

The following tables summarize the quantitative performance of **2-Mercaptobenzothiazole** and its alternatives based on available experimental data. It is important to note that performance can vary significantly based on the specific conditions of the cooling system, including water chemistry, temperature, flow rate, and the types of metals present.

Table 1: Inhibition Efficiency of **2-Mercaptobenzothiazole** on Various Metals

Metal/Alloy	Corrosive Medium	MBT Concentration	Inhibition Efficiency (%)	Reference
316 Stainless Steel	3 M HCl	Not Specified	> 90	<a href="#">[1]</a>
1060 Aluminum Alloy	2 M H <sub>2</sub> SO <sub>4</sub>	Not Specified	~70	<a href="#">[1]</a>
Low Carbon Steel	1 M HCl	> 1.25%	< 0	<a href="#">[1]</a>
Low Carbon Steel	1 M HCl	< 1.25%	~57	<a href="#">[1]</a>
Carbon Steel	Amine-based solvent, 80°C	10-50 ppm	Significant retardation of corrosion	<a href="#">[2]</a> <a href="#">[3]</a>
Cu-10Ni Alloy	3 wt% NaCl	80 ppm	~92	<a href="#">[4]</a>

Table 2: Comparative Performance of Corrosion Inhibitors on Mild Steel

Inhibitor(s)	Corrosive Medium	Concentration	Inhibition Efficiency (%)	Corrosion Rate (mpy)	Reference
2-Mercaptobenzothiazole (MBT) + Na <sub>2</sub> HPO <sub>4</sub>	3.5 wt% NaCl	Not Specified	> 90	Not Specified	<a href="#">[5]</a> <a href="#">[6]</a>
Sodium Molybdate	Simulated Cooling Water	4000 ppm	87.5	0.041	<a href="#">[7]</a>
Zinc-Phosphonate	Simulated Cooling Water	20 ppm	75	8.10 x 10 <sup>-8</sup>	<a href="#">[7]</a>
Sodium Molybdate + Zinc-Phosphonate	Simulated Cooling Water	300 ppm + 50 ppm	96	Not Specified	<a href="#">[7]</a>
Molybdate + Nitrite + Picrate	Simulated Cooling Water	60/40/20 ppm	As effective as 500 ppm Molybdate alone	Not Specified	<a href="#">[8]</a>
Gluconate + Molybdate (ECOSW)	Closed-loop cooling water	Not Specified	Not Specified	0.065	<a href="#">[9]</a>
Molybdate + Nitrite (CPSW)	Closed-loop cooling water	Not Specified	Not Specified	0.11	<a href="#">[9]</a>

Table 3: Performance of Inhibitors for Copper and Copper Alloys

Inhibitor(s)	Metal/Alloy	Corrosive Medium	Concentration	Inhibition Efficiency (%)	Reference
2-Mercaptobenzothiazole (MBT)	Copper & Copper Alloys	Cooling Water	1-2 ppm	Effective	<a href="#">[10]</a> <a href="#">[11]</a>
Tolyltriazole (TTA)	Copper Alloys	Deionized Water	≤ 10 ppm	Effective	<a href="#">[5]</a>
Molybdate + Nitrite + Tolyltriazole (TTA)	90% Cu-10% Ni, 70% Cu-30% Ni, Admiralty Brass	Deionized Water	300/300/10 ppm	Effective	<a href="#">[5]</a>

## In Focus: Key Performance Characteristics

**2-Mercaptobenzothiazole (MBT)** is a highly effective corrosion inhibitor, particularly for copper and its alloys, where it can provide protection at concentrations as low as 1-2 ppm[\[10\]](#)[\[11\]](#). It functions as a mixed-type inhibitor, forming a protective film on the metal surface[\[12\]](#). Its performance on steel is more variable. While it can be effective for stainless steel in certain acidic conditions, its performance on carbon steel can be poor, especially at higher concentrations[\[1\]](#). The critical concentration for effective inhibition on carbon steel in some environments has been found to be between 10 and 50 ppm[\[2\]](#)[\[3\]](#). A significant drawback of MBT is its susceptibility to oxidation, which can lead to the formation of insoluble byproducts that may cause clogging[\[13\]](#).

Triazoles (Tolyltriazole and Benzotriazole) are also well-established corrosion inhibitors for copper and its alloys[\[11\]](#). Tolyltriazole (TTA) is known to form a protective molecular film on copper surfaces and is effective at concentrations of 10 ppm or less[\[5\]](#). Unlike MBT, triazoles have been shown to be more resistant to oxidation by biocides like chlorine[\[14\]](#).

Phosphates and Phosphonates are commonly used in cooling water treatment, often in combination with other inhibitors. They can act as anodic inhibitors, and some formulations

have demonstrated high inhibition efficiencies[5][15]. For instance, a synergistic mixture of MBT and sodium hydrogen phosphate ( $\text{Na}_2\text{HPO}_4$ ) has been reported to achieve an inhibition efficiency of over 90% on mild steel[5][6]. However, high concentrations of phosphates can sometimes lead to scaling issues if not properly managed.

Molybdates are considered environmentally friendly anodic inhibitors. They are often used in combination with other substances to enhance their performance and reduce the required concentration, as they can be expensive when used alone[7][15]. A mixture of sodium molybdate and zinc-phosphonate has been shown to achieve a 96% inhibition efficiency on mild steel[7]. Molybdate-based inhibitors are also effective in protecting against pitting corrosion[10].

## Experimental Protocols: A Closer Look at Evaluation Methodologies

The performance data presented in this guide are primarily derived from two key experimental techniques: Weight Loss Analysis and Electrochemical Impedance Spectroscopy (EIS).

### Weight Loss Measurement

This gravimetric method provides a direct measure of corrosion by quantifying the loss of metal over a specific period.

Methodology:

- **Coupon Preparation:** Metal coupons (specimens) of a known surface area are cleaned, degreased, and weighed accurately.
- **Exposure:** The coupons are immersed in the corrosive medium (e.g., simulated cooling water) with and without the corrosion inhibitor at a specified temperature and for a predetermined duration.
- **Cleaning:** After exposure, the coupons are removed, and any corrosion products are cleaned off using appropriate chemical solutions that remove the corrosion products without affecting the base metal.
- **Final Weighing:** The cleaned coupons are dried and re-weighed.

- Calculation of Corrosion Rate and Inhibition Efficiency:
  - The corrosion rate (CR) is calculated using the formula:  $CR \text{ (mm/year)} = (K \times W) / (A \times T \times D)$  where K is a constant, W is the weight loss, A is the surface area, T is the exposure time, and D is the density of the metal.
  - The inhibition efficiency (IE) is calculated as:  $IE \text{ (\%)} = [(CR_0 - CR_i) / CR_0] \times 100$  where  $CR_0$  is the corrosion rate in the absence of the inhibitor and  $CR_i$  is the corrosion rate in the presence of the inhibitor.

## Electrochemical Impedance Spectroscopy (EIS)

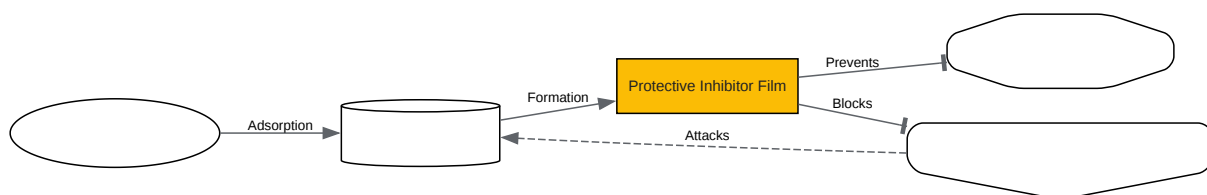
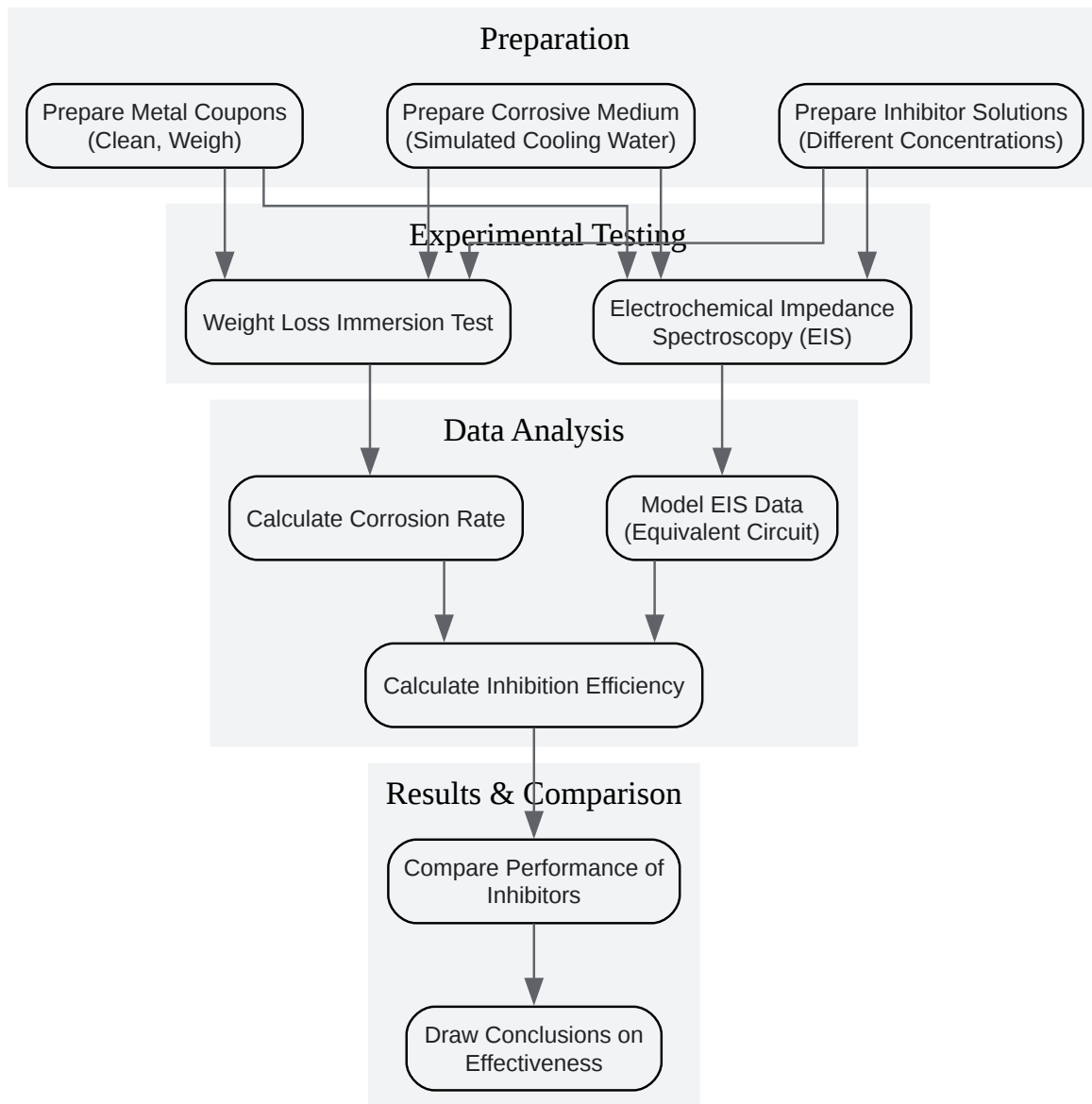
EIS is a non-destructive electrochemical technique that provides detailed information about the corrosion processes occurring at the metal-solution interface.

Methodology:

- Electrochemical Cell Setup: A three-electrode cell is typically used, consisting of a working electrode (the metal sample), a reference electrode (e.g., Saturated Calomel Electrode - SCE), and a counter electrode (e.g., platinum).
- Measurement: The working electrode is immersed in the test solution (with and without inhibitor). A small amplitude AC voltage is applied to the electrode over a range of frequencies. The resulting current response is measured to determine the impedance of the system.
- Data Analysis: The impedance data is often represented in Nyquist and Bode plots. By fitting the data to an equivalent electrical circuit model, parameters such as the charge transfer resistance ( $R_{ct}$ ) and double-layer capacitance ( $C_{dl}$ ) can be determined. A higher  $R_{ct}$  value is indicative of a lower corrosion rate.
- Calculation of Inhibition Efficiency:
  - The inhibition efficiency (IE) can be calculated from the charge transfer resistance values:  $IE \text{ (\%)} = [(R_{cti} - R_{cto}) / R_{cto}] \times 100$  where  $R_{cti}$  is the charge transfer resistance in the presence of the inhibitor and  $R_{cto}$  is the charge transfer resistance in the absence of the inhibitor.

## Visualizing the Process: Experimental Workflow

The following diagram illustrates the typical workflow for evaluating the performance of corrosion inhibitors.



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